

Technical Support Center: Synthesis of N-(4-bromophenyl)-2-methylpropanamide

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Compound of Interest

Compound Name: *N*-(4-bromophenyl)-2-methylpropanamide

CAS No.: 7160-08-9

Cat. No.: B1594108

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Welcome to the technical support center for the synthesis of **N-(4-bromophenyl)-2-methylpropanamide**. This guide is designed for researchers, chemists, and drug development professionals to provide in-depth, field-proven insights into the most common and alternative synthetic routes for this compound. Here, we address specific experimental issues in a practical question-and-answer format, moving beyond simple protocols to explain the causality behind experimental choices.

Frequently Asked Questions (FAQs)

Q1: What is the most common and straightforward method for synthesizing **N-(4-bromophenyl)-2-methylpropanamide**?

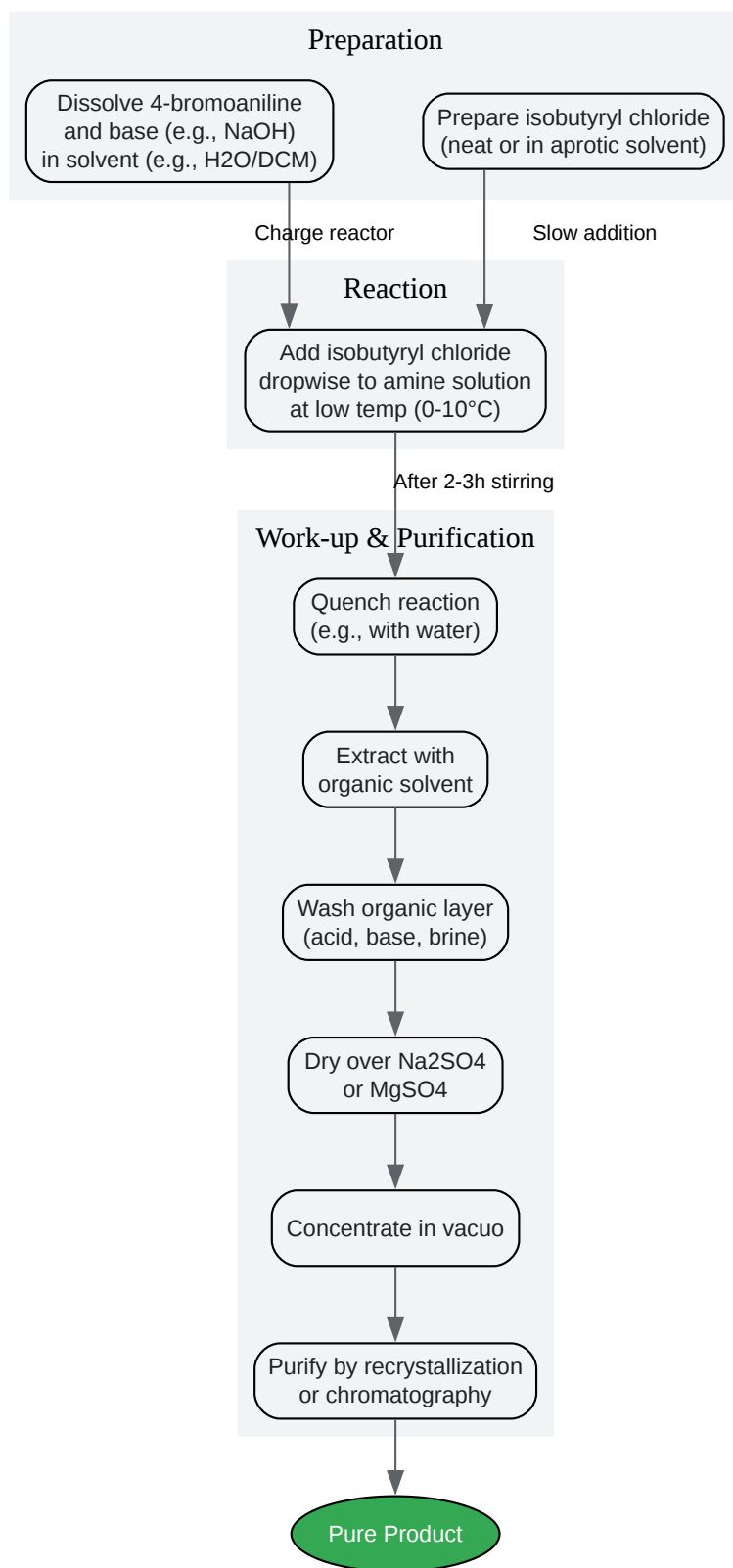
A1: The most prevalent and reliable method is the Schotten-Baumann reaction.^{[1][2]} This reaction involves the acylation of an amine (4-bromoaniline) with an acyl chloride (isobutyryl chloride) in the presence of a base.^{[1][3]} It is widely used due to its simplicity, generally high yields, and the ready availability of starting materials. The base, typically aqueous sodium

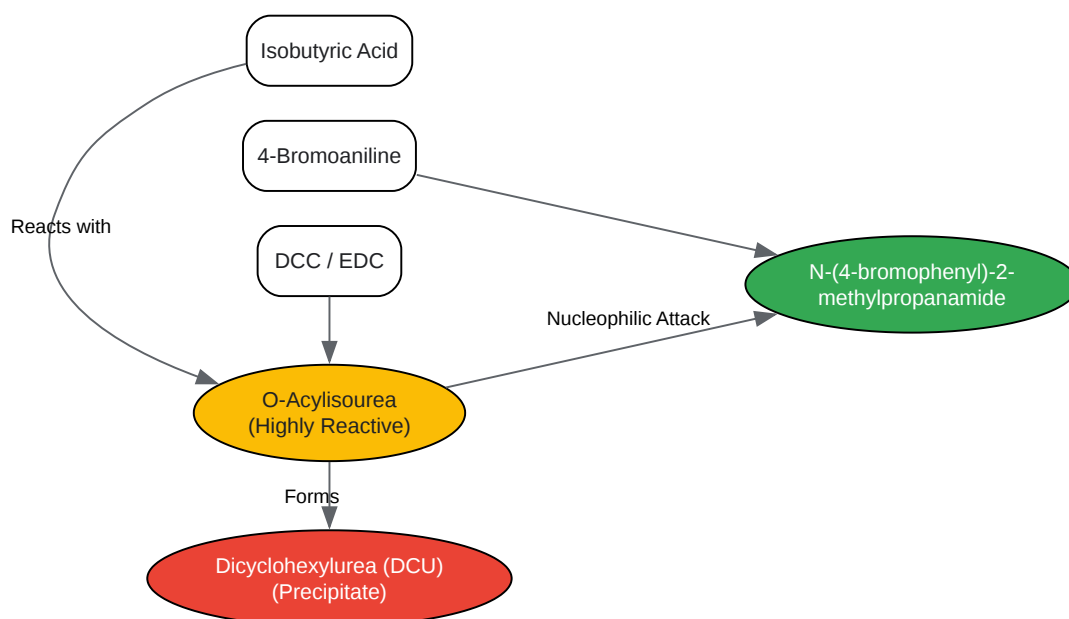
hydroxide or a tertiary amine like triethylamine or pyridine in an organic solvent, serves to neutralize the hydrochloric acid (HCl) byproduct, driving the reaction to completion.[4][5]

Synthetic Route 1: Schotten-Baumann Reaction

This pathway follows the direct acylation of 4-bromoaniline. It is often the first choice for lab-scale and industrial synthesis due to its efficiency and cost-effectiveness.

Visualizing the Workflow





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Sources

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